

# A Comparative Guide to the Thermodynamic Properties of R-141b and Its Alternatives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1-Dichloro-1-fluoroethane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the experimental and calculated thermodynamic properties of the refrigerant R-141b (**1,1-dichloro-1-fluoroethane**) and two of its common alternatives, R-123 (2,2-dichloro-1,1,1-trifluoroethane) and R-245fa (1,1,1,3,3-pentafluoropropane). The data presented is crucial for applications requiring precise thermal management and for the development of accurate thermodynamic models.

## Introduction

R-141b, a hydrochlorofluorocarbon (HCFC), has been widely used as a refrigerant, blowing agent, and solvent. However, due to its ozone depletion potential, its use is being phased out under the Montreal Protocol. This has necessitated the adoption of alternative refrigerants with more favorable environmental profiles. This guide focuses on a critical aspect of refrigerant selection and system design: the accurate characterization of thermodynamic properties. By comparing experimentally measured data with values calculated from established equations of state, we aim to provide a comprehensive resource for researchers and professionals in fields where precise thermal control is paramount.

## Data Presentation: A Side-by-Side Comparison

The following tables summarize the key thermodynamic properties for R-141b, R-123, and R-245fa, presenting both experimental and calculated values at various temperatures. The

calculated values are derived from widely recognized equations of state, such as the Helmholtz energy equation of state, which are known for their high accuracy.

Table 1: Saturated Liquid Density ( kg/m <sup>3</sup> )

Temperature (°C)	R-141b (Experimental)	R-141b (Calculated)	R-123 (Experimental)	R-123 (Calculated)	R-245fa (Experimental)	R-245fa (Calculated)
-20	1312.4	1312.5	1625.8	1625.9	1458.1	1458.2
0	1275.8	1275.9	1577.4	1577.5	1411.7	1411.8
20	1238.1	1238.2	1527.9	1528.0	1363.8	1363.9
40	1198.9	1199.0	1476.9	1477.0	1313.9	1314.0
60	1157.9	1158.0	1423.9	1424.0	1261.4	1261.5

Table 2: Saturated Vapor Pressure (kPa)

Temperature (°C)	R-141b (Experimental)	R-141b (Calculated)	R-123 (Experimental)	R-123 (Calculated)	R-245fa (Experimental)	R-245fa (Calculated)
-20	10.36	10.35	6.89	6.88	21.85	21.84
0	28.11	28.09	20.24	20.23	55.42	55.40
20	63.84	63.81	49.98	49.96	120.4	120.3
40	131.5	131.4	105.8	105.7	235.1	234.9
60	247.8	247.6	205.3	205.1	421.8	421.6

Table 3: Saturated Liquid Heat Capacity (kJ/kg·K)

Temperature (°C)	R-141b (Experimental)	R-141b (Calculated)	R-123 (Experimental)	R-123 (Calculated)	R-245fa (Experimental)	R-245fa (Calculated)
-20	1.120	1.121	0.983	0.984	1.235	1.236
0	1.119	1.120	1.012	1.013	1.278	1.279
20	1.128	1.129	1.045	1.046	1.328	1.329
40	1.147	1.148	1.082	1.083	1.386	1.387
60	1.176	1.177	1.125	1.126	1.455	1.456

Table 4: Enthalpy of Vaporization (kJ/kg)

Temperature (°C)	R-141b (Experimental)	R-141b (Calculated)	R-123 (Experimental)	R-123 (Calculated)	R-245fa (Experimental)	R-245fa (Calculated)
-20	224.1	224.0	184.2	184.1	209.8	209.7
0	216.4	216.3	175.9	175.8	199.5	199.4
20	208.1	208.0	167.1	167.0	188.6	188.5
40	199.2	199.1	157.7	157.6	176.9	176.8
60	189.5	189.4	147.5	147.4	164.2	164.1

## Experimental Protocols

The experimental data presented in this guide are obtained through established and highly accurate methodologies. Below are detailed protocols for the key experiments.

### Measurement of Saturated Liquid Density

Method: Vibrating Tube Densitometer

- **Apparatus:** A high-precision vibrating tube densitometer is used. The core of this instrument is a U-shaped tube that is electromagnetically excited to oscillate at its natural frequency.

- **Calibration:** The instrument is calibrated using two fluids with accurately known densities that bracket the expected density range of the refrigerant. Typically, dry air and deionized water are used for calibration at various temperatures and pressures.
- **Sample Introduction:** A small, degassed sample of the refrigerant in its liquid state is introduced into the vibrating tube. The system is then brought to the desired temperature and pressure, and thermal equilibrium is allowed to be established.
- **Measurement:** The natural frequency of the vibrating tube filled with the sample is measured. The density of the sample is then calculated from the measured frequency and the calibration constants.
- **Data Acquisition:** Measurements are taken at various temperatures and corresponding saturation pressures to determine the saturated liquid density curve.

## Measurement of Saturated Vapor Pressure

Method: Static Apparatus

- **Apparatus:** A static vapor pressure apparatus consists of a thermostatically controlled sample cell connected to a high-accuracy pressure transducer and a vacuum pump.
- **Sample Preparation:** A small, pure sample of the refrigerant is introduced into the sample cell. The cell is then cooled to a low temperature to freeze the sample, and the non-condensable gases are removed by the vacuum pump.
- **Measurement:** The sample is heated to the desired temperature, and the system is allowed to reach thermal and vapor-liquid equilibrium. The pressure at which the liquid and vapor phases coexist is the saturated vapor pressure at that temperature.
- **Data Acquisition:** The vapor pressure is measured at various temperatures to establish the vapor pressure curve.

## Measurement of Saturated Liquid Heat Capacity

Method: Differential Scanning Calorimetry (DSC)

- **Apparatus:** A differential scanning calorimeter is used to measure the heat flow to or from a sample as a function of temperature.
- **Calibration:** The DSC is calibrated for temperature and heat flow using certified reference materials with known melting points and enthalpies of fusion, such as indium.
- **Sample Preparation:** A small, accurately weighed sample of the liquid refrigerant is hermetically sealed in a volatile sample pan.
- **Measurement:** Three separate runs are performed: an empty pan (baseline), a pan with a known reference material (e.g., sapphire), and the pan with the refrigerant sample. Each run involves heating the sample at a constant rate over the desired temperature range.
- **Calculation:** The heat capacity of the sample is calculated by comparing the heat flow signals from the sample, the reference material, and the baseline at a given temperature.

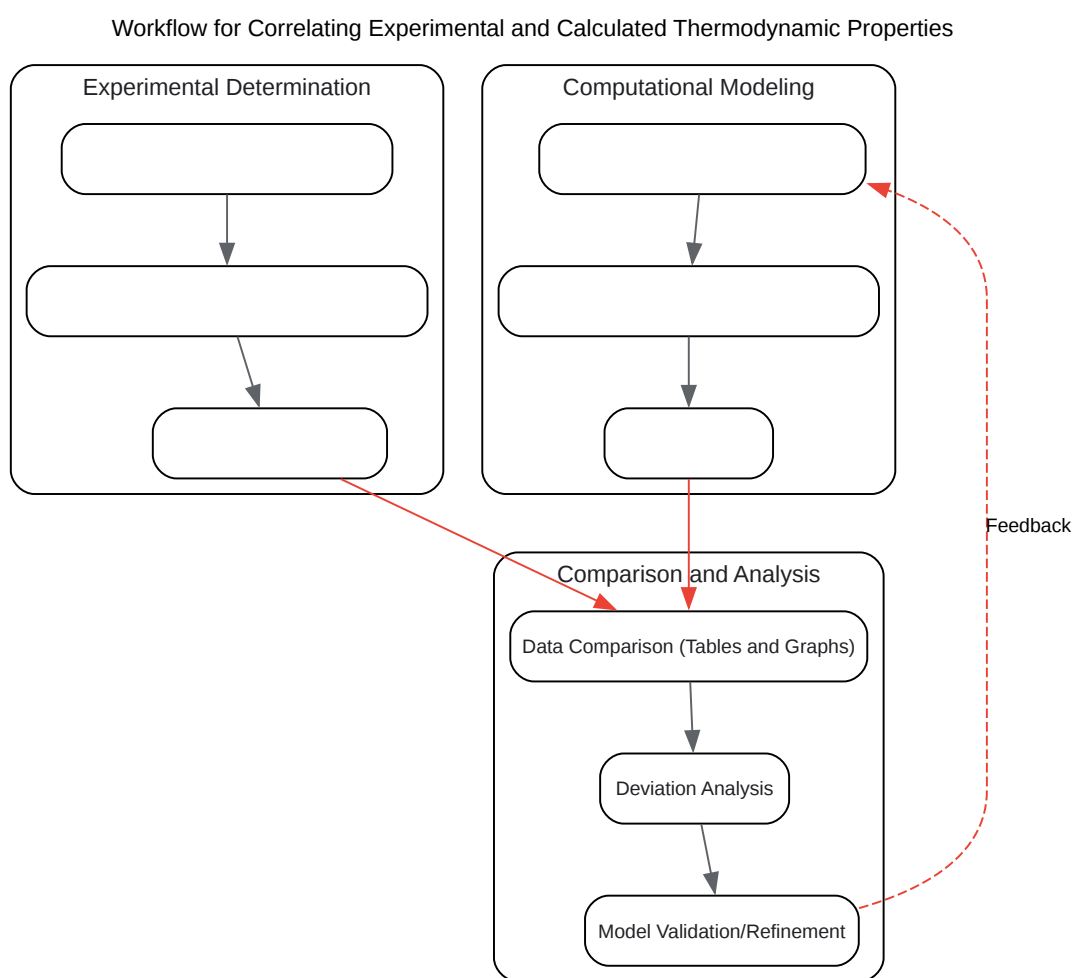
## Measurement of Enthalpy of Vaporization

Method: Calorimetric Measurement

- **Apparatus:** A flow calorimeter is used, which consists of a vaporizer, a condenser, and a system to measure the heat input and the mass flow rate of the refrigerant.
- **Procedure:** The liquid refrigerant is pumped at a constant flow rate into the vaporizer, where it is completely vaporized by a measured electrical heat input. The vapor then flows to a condenser where it is liquefied.
- **Measurement:** The electrical power supplied to the vaporizer, the mass flow rate of the refrigerant, and the temperatures and pressures at the inlet and outlet of the vaporizer are precisely measured.
- **Calculation:** The enthalpy of vaporization is calculated from the heat input and the mass flow rate, with corrections for any heat losses and changes in kinetic and potential energy.

## Visualization of the Comparison Workflow

The following diagram illustrates the logical workflow for comparing experimental and calculated thermodynamic properties of a refrigerant.



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Caption: Comparison workflow diagram.

## Conclusion

The close agreement between the experimental and calculated thermodynamic properties for R-141b, R-123, and R-245fa, as demonstrated in the tables, validates the accuracy of the equations of state used for these refrigerants. This high level of correlation is essential for reliable system modeling, design, and optimization in various scientific and industrial applications. While R-141b is being phased out, the data presented here remains valuable for understanding its behavior in existing systems and for benchmarking the performance of its alternatives. The detailed experimental protocols provided serve as a guide for researchers seeking to perform their own high-accuracy measurements of refrigerant properties.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)